

Overcoming clozapine underprescribing barriers in clinical practice

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Compound Focus: Clozapine

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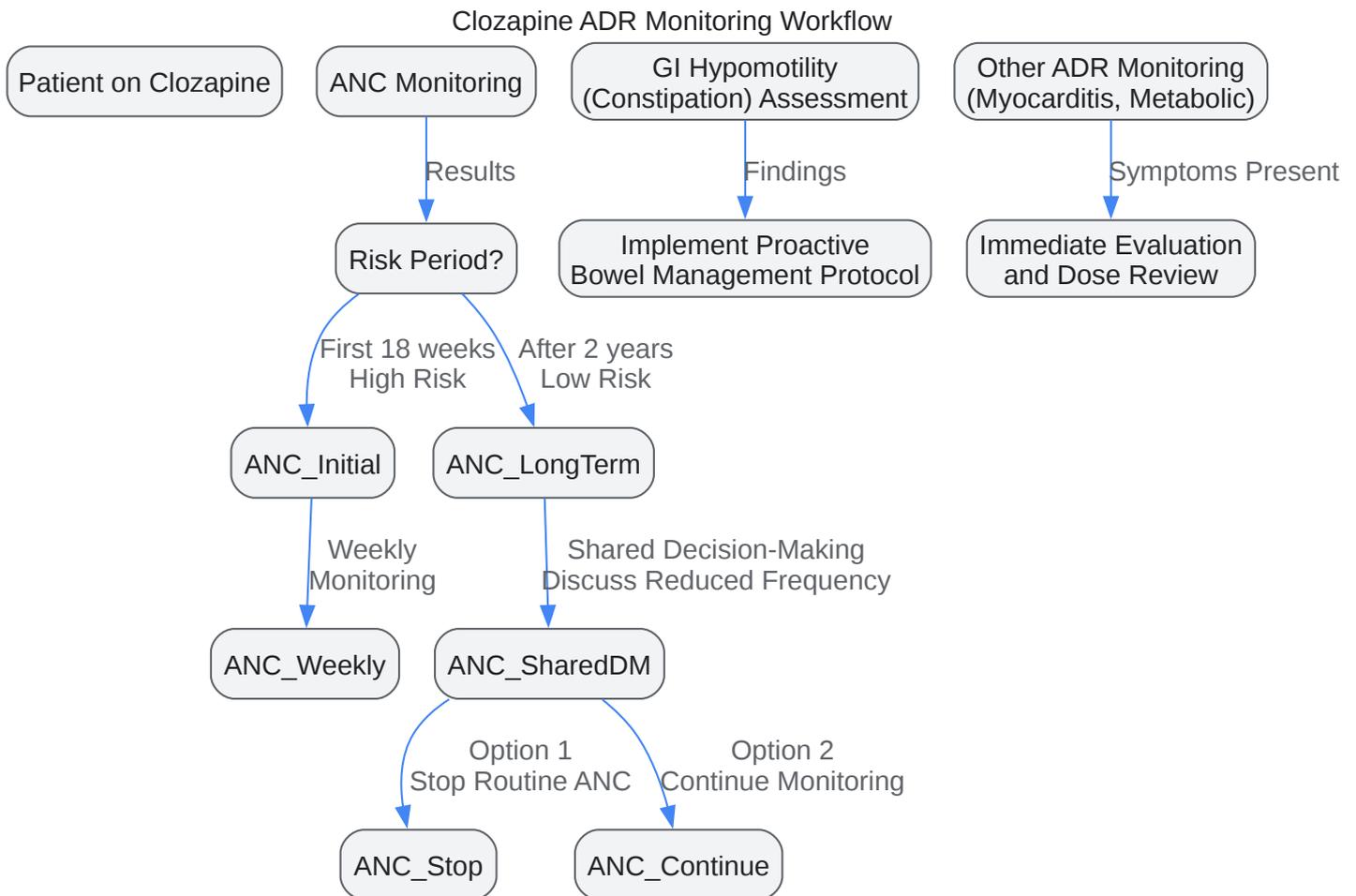
Clinical Protocols and Implementation Guides

Latest Clozapine ANC Monitoring Guidelines The FDA's removal of the REMS program in June 2025 eliminates the mandatory national registry but **does not eliminate the need for ANC monitoring** [1]. The product insert requirements remain, but recent expert consensus supports more pragmatic approaches. Here is a comparison to guide practice:

Monitoring Phase	FDA Package Insert	Global Delphi Consensus Guidelines [2]	European Task Force Guidance [3]
Initial Treatment	Weekly for first 6 months	Weekly for first 18 weeks	Weekly for first 18 weeks
Continuing Treatment	Every 2 weeks for next 6 months, then monthly <i>for life</i>	Monthly until the 2-year point	After 1 year with no neutropenia: Quarterly. After 2 years with no neutropenia: Annually.
Long-Term (>2 years)	Monthly indefinitely	Consider discontinuing routine ANC monitoring after shared decision-making [2]	Annual ANC as surveillance for rare events [3]

Key Implementation Note: When deviating from the FDA package insert, it is crucial to **document a shared decision-making process** with the patient, discussing the evidence that agranulocytosis risk drops dramatically after the initial months and becomes very low after 1-2 years [3].

Managing Critical Adverse Drug Reactions (ADRs) Beyond neutropenia, other ADRs require vigilant protocols. The following diagram outlines the monitoring workflow for key **clozapine** ADRs based on clinical guidelines.



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Key Takeaways for Clinical Practice

- **Leverage the Regulatory Shift:** The removal of the REMS program is a major opportunity to improve **clozapine** access by reducing administrative hurdles. Educate all stakeholders—prescribers, pharmacists, and patients—that while ANC monitoring is still required, the process is now less burdensome [1].
- **Embrace Pragmatic Monitoring:** Adopting the latest consensus guidelines on ANC monitoring can make long-term **clozapine** therapy more sustainable for patients without compromising safety, thereby improving adherence [2] [3].
- **Address the Full Spectrum of Risks:** Shift the focus beyond just neutropenia. Implement systematic protocols for managing more common and potentially fatal ADRs like **clozapine**-induced gastrointestinal hypomotility (CIGH), myocarditis, and pneumonia [3] [4].

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